

# Application Notes and Protocols for Tuberculin Skin Test (TST) Intradermal Injection Technique

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the standardized administration and interpretation of the Tuberculin Skin Test (TST), a critical tool in tuberculosis research and clinical assessment.

### Introduction

The Mantoux Tuberculin Skin Test (TST) is a vital in-vivo diagnostic method to determine if an individual has been infected with Mycobacterium tuberculosis.[1] It involves the intradermal injection of a purified protein derivative (PPD) tuberculin.[1][2] A delayed-type hypersensitivity reaction in individuals previously infected with M. tuberculosis results in a measurable skin induration.[2][3] Accurate and reproducible results are highly dependent on the precise application of the intradermal injection technique and standardized interpretation of the reaction.[1]

## **Quantitative Data Summary**

The following tables summarize the key quantitative parameters for the administration and interpretation of the Tuberculin Skin Test.

Table 1: Tuberculin Skin Test Administration Parameters



Parameter	Specification	Source(s)
Tuberculin Product	Purified Protein Derivative (PPD)	[1][2]
Standard Dose	5 Tuberculin Units (TU)	[4][5]
Injection Volume	0.1 mL	[1][4][6]
Syringe Type	Tuberculin syringe (1 mL, graduated)	[3][7][8]
Needle Gauge	26 or 27 gauge	[3][4][7]
Needle Length	0.25 to 0.5 inches (0.6 to 1.3 cm)	[3][7]
Injection Angle	5° to 15°	[3][7][9]
Resulting Wheal Diameter	6 to 10 mm	[1][4][6][10]

Table 2: Tuberculin Skin Test Reading and Interpretation



Parameter	Specification	Source(s)
Reading Timeframe	48 to 72 hours post-administration	[1][4][6]
Measurement Parameter	Diameter of induration (firm swelling) in millimeters	[1][6]
Measurement Technique	Transversely to the long axis of the forearm	[1][4][6]
Parameter Not Measured	Erythema (redness)	[1][4][6]
≥ 5 mm Induration (Positive)	- People living with HIV- Recent contacts of infectious TB cases- Individuals with chest x-ray findings suggestive of previous TB- Organ transplant recipients- Other immunosuppressed individuals	[1]
≥ 10 mm Induration (Positive)	- People from countries with high TB prevalence- Intravenous drug users- Residents/employees of highrisk congregate settings- Mycobacteriology laboratory personnel- Individuals with certain clinical conditions (e.g., diabetes)- Children under 5 years of age	[1][10]
≥ 15 mm Induration (Positive)	Individuals with no known risk factors for TB	[10]

# **Experimental Protocols Materials**

• Tuberculin Purified Protein Derivative (PPD) solution (5 TU/0.1 mL)



- Disposable 1 mL tuberculin syringes with a 26 or 27-gauge, ¼ to ½-inch needle
- Alcohol swabs
- Sharps container
- Millimeter ruler or caliper for reading
- Gloves

#### **TST Administration Protocol**

- Subject Preparation: Seat the individual comfortably and explain the procedure.[7] Select a site on the inner surface of the forearm, approximately 2 to 4 inches (5-10 cm) below the elbow.[3][10] The area should be free of veins, scars, or lesions.[7][8]
- Site Cleansing: Cleanse the selected injection site with an alcohol swab and allow it to air dry completely.[7]
- Syringe Preparation: Aseptically withdraw 0.1 mL of PPD tuberculin into the syringe.[9] Expel
  any air bubbles to ensure the correct dosage.[9]
- Intradermal Injection:
  - Stretch the skin taut at the injection site.[7]
  - With the needle bevel facing upward, insert the needle slowly at a 5° to 15° angle into the upper layer of the skin (intradermally).[3][7][9] The entire bevel of the needle should be covered and visible just beneath the skin.[9]
  - Slowly inject the 0.1 mL of PPD solution.[9] A pale, raised wheal, 6 to 10 mm in diameter, should form at the injection site.[1][4][6]
  - If a proper wheal does not form, the test should be repeated at a site at least 5 cm away from the original site.[7][8]
- Post-Injection: Withdraw the needle without massaging the site. Do not apply a bandage.
   Advise the individual to keep the area uncovered and not to scratch it.[11]



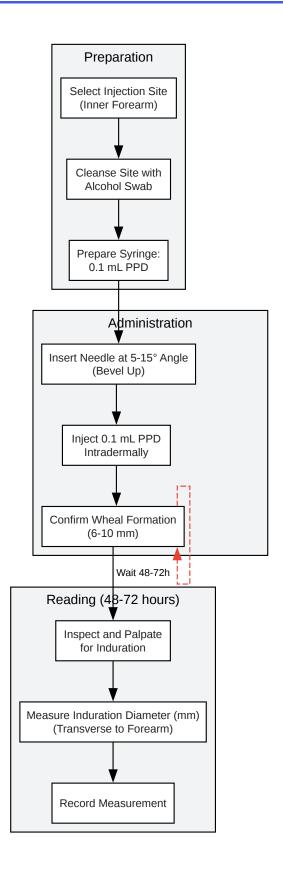
 Documentation: Record the date, time, administration site, and the lot number of the PPD tuberculin used.[3][12]

## **TST Reading and Interpretation Protocol**

- Timing: The test site must be examined by a trained healthcare professional between 48 and 72 hours after administration.[1][4][6] If the individual does not return within 72 hours, a repeat test is necessary.[6]
- Inspection and Palpation: In good lighting, visually inspect and palpate the injection site to determine the presence of induration (a palpable, raised, hardened area).
- Measurement:
  - Using a millimeter ruler or caliper, measure the diameter of the induration across the forearm (perpendicular to the long axis).[1][4][6]
  - Do not measure any accompanying erythema (redness).[1][6]
  - If there is no induration, record the result as 0 mm.[4]
- Interpretation: Classify the result as positive or negative based on the size of the induration and the individual's specific risk factors, as detailed in Table 2.[1][10]

### **Visualized Workflows**

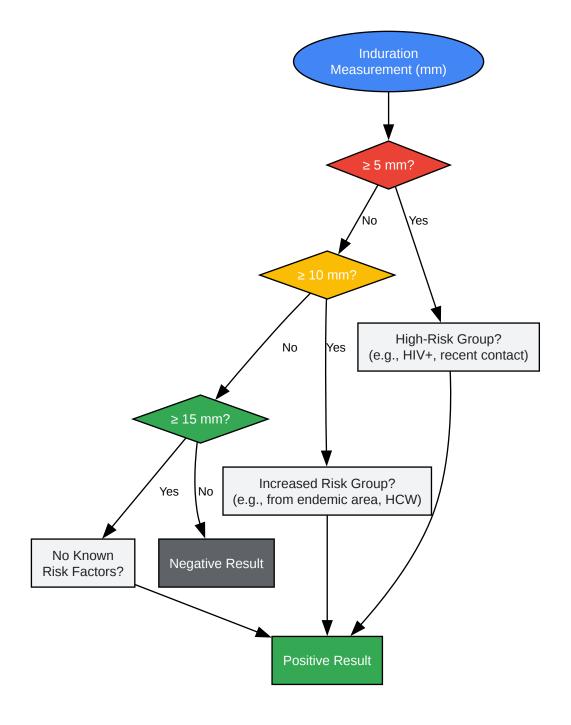




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Caption: Tuberculin Skin Test (TST) Administration and Reading Workflow.





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Caption: Logical Flow for Tuberculin Skin Test (TST) Result Interpretation.

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